

# Application Notes and Protocols: DB818 Stock Solution and Working Concentrations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DB818

Cat. No.: B1192575

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **DB818**, a potent inhibitor of the HOXA9 transcription factor. Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

## Introduction

**DB818** is a small molecule inhibitor that targets the interaction between the Homeobox A9 (HOXA9) transcription factor and its DNA binding sites.[1][2] HOXA9 is a critical regulator of hematopoiesis and is frequently overexpressed in acute myeloid leukemia (AML), where it drives leukemic cell proliferation and survival.[3][4][5] **DB818** has been shown to suppress the growth of AML cell lines, induce apoptosis, and down-regulate the expression of HOXA9 target genes, including MYB, MYC, and BCL2.[1][6] These characteristics make **DB818** a valuable tool for studying HOXA9-driven cancers and a potential therapeutic agent.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **DB818** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>16</sub> N <sub>6</sub> S	[2][7]
Molecular Weight	360.44 g/mol	[7][8]
CAS Number	790241-43-9	[2][7][8]
Appearance	White to yellow solid powder	[4]
Solubility (Water)	4 mg/mL (requires sonication)	[7]
Solubility (DMSO)	Soluble	[4]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[4][8]
Storage (Stock Solution)	-80°C for 6 months, -20°C for 1 month	[3][4][8][9]

## Experimental Protocols

### Preparation of DB818 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **DB818** in dimethyl sulfoxide (DMSO).

Materials:

- **DB818** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate DB818:** Allow the vial of **DB818** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weigh DB818:** Accurately weigh out the desired amount of **DB818** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.604 mg of **DB818**.
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **DB818** powder. For a 10 mM solution, the required volume of DMSO can be calculated using the following formula:  
$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$
  
For 3.604 mg of **DB818** to make a 10 mM solution:  $\text{Volume (mL)} = (0.003604 \text{ g} / (360.44 \text{ g/mol} \times 0.010 \text{ mol/L})) \times 1000 = 1 \text{ mL}$
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the **DB818** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[4\]](#)[\[8\]](#)  
[\[9\]](#)

## Preparation of DB818 Working Concentrations

This protocol outlines the dilution of the 10 mM **DB818** stock solution to desired working concentrations for in vitro experiments.

### Materials:

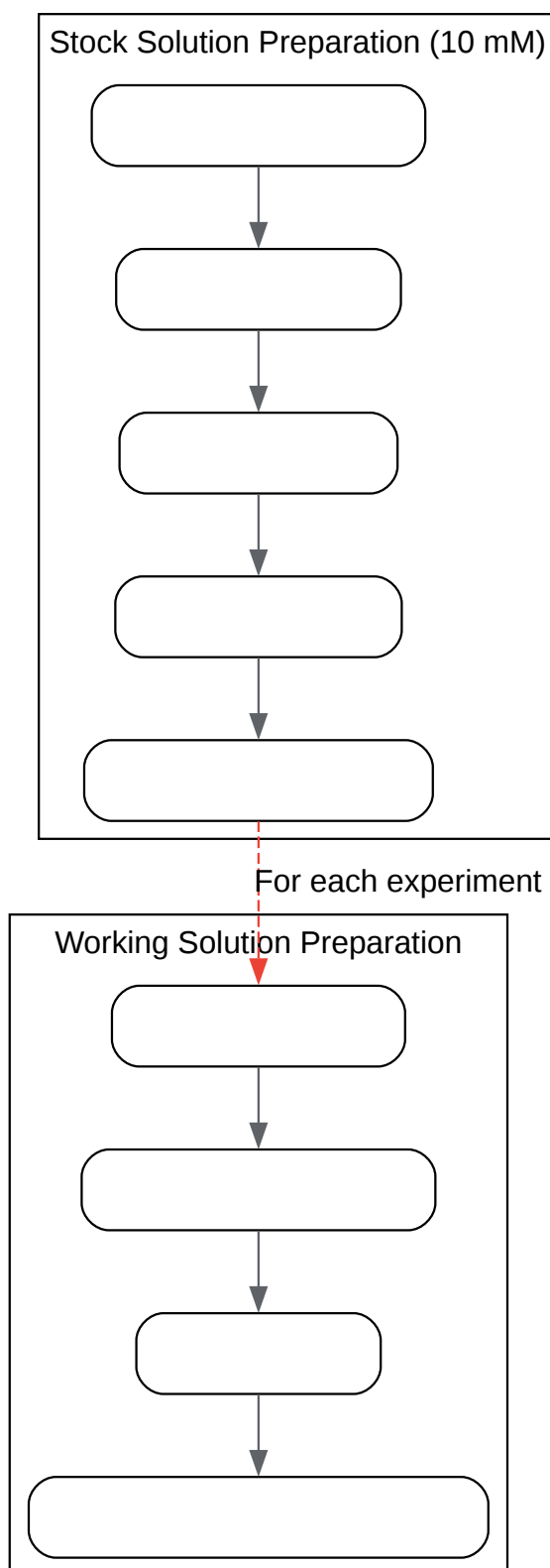
- 10 mM **DB818** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

### Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **DB818** stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution required to achieve the desired final working concentration in your experimental volume. Use the formula:  $V_1 = (C_2 * V_2) / C_1$  Where:
  - $V_1$  = Volume of stock solution
  - $C_1$  = Concentration of stock solution (10 mM)
  - $V_2$  = Final volume of working solution
  - $C_2$  = Desired final working concentration (e.g., 1  $\mu$ M, 5  $\mu$ M, 10  $\mu$ M)
- Prepare Working Solution: Add the calculated volume of the **DB818** stock solution to the appropriate volume of cell culture medium or buffer. Mix thoroughly by gentle pipetting or vortexing.
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO as in the **DB818**-treated samples. This is crucial to account for any effects of the solvent on the experimental system.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

## Visualization of Workflow and Signaling Pathway

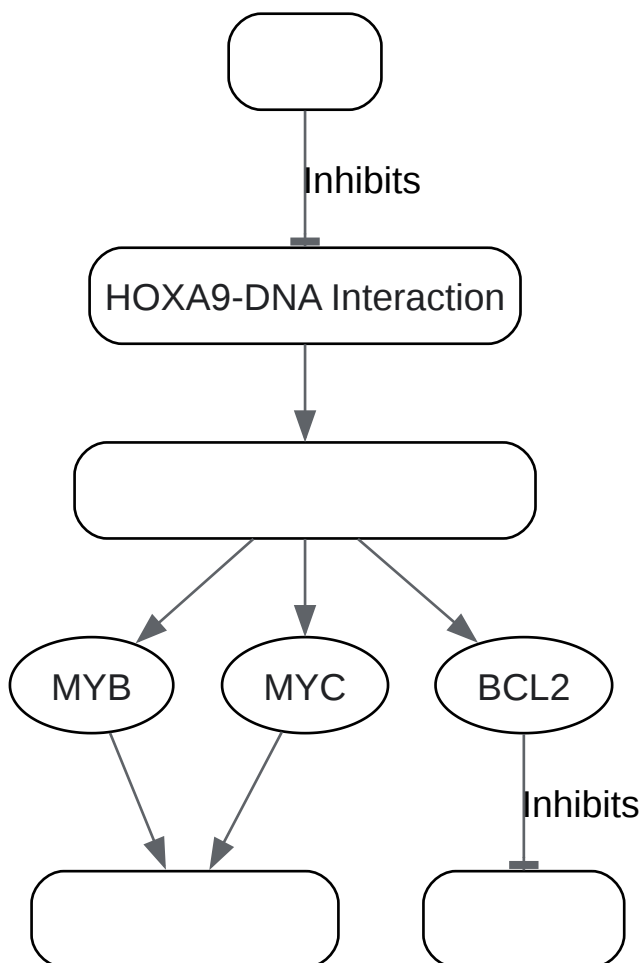
### Experimental Workflow for **DB818** Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **DB818** stock and working solutions.

## DB818 Mechanism of Action in AML



[Click to download full resolution via product page](#)

Caption: **DB818** inhibits HOXA9-DNA binding, affecting downstream targets.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Effects of HOXA9 Inhibitor DB818 on the Growth of Acute Myeloid Leukaemia Cells | Anticancer Research [ar.iijournals.org]

- 2. DB818 | CAS#:790241-43-9 | Chemsrsrc [chemsrc.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. DB818 | hoxa9 transcription factor inhibitor | CAS# N/A | InvivoChem [invivochem.com]
- 5. Effects of HOXA9 Inhibitor DB818 on the Growth of Acute Myeloid Leukaemia Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. invivochem.net [invivochem.net]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: DB818 Stock Solution and Working Concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192575#preparing-db818-stock-solution-and-working-concentrations]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)